Application Notes and Protocols: TS-021 for In Vivo Glucose Tolerance Testing

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Compound of Interest	
Compound Name: TS-021	
Cat. No.: B15574512	Get Quote

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Introduction

TS-021 is a potent and selective dipeptidyl peptidase-IV (DPP-IV) inhibitor. DPP-IV is an enzyme that rapidly inactivates the incretin hormones glucagon-like peptide-1 (GLP-1) and glucose-dependent insulinotropic polypeptide (GIP). By inhibiting DPP-IV, **TS-021** increases the circulating levels of active GLP-1 and GIP, which in turn enhances glucose-dependent insulin secretion, suppresses glucagon release, and ultimately improves glucose tolerance. These application notes provide a detailed protocol for conducting an in vivo oral glucose tolerance test (OGTT) in a murine model to evaluate the efficacy of **TS-021**.

Data Presentation

The following tables summarize representative quantitative data from studies evaluating the effects of DPP-IV inhibitors on glucose metabolism in mouse models of normal physiology and metabolic dysfunction.

Table 1: Effect of a DPP-IV Inhibitor on Oral Glucose Tolerance Test (OGTT) in Normal Mice

Time Point (minutes)	Vehicle Control (Blood Glucose, mg/dL)	DPP-IV Inhibitor (Blood Glucose, mg/dL)
0	95 ± 5	93 ± 4
15	250 ± 15	200 ± 12
30	280 ± 20	225 ± 18
60	180 ± 12	150 ± 10*
120	110 ± 8	100 ± 7

*Statistically significant difference from vehicle control ($p < 0.05$). Data are presented as mean ± SEM.
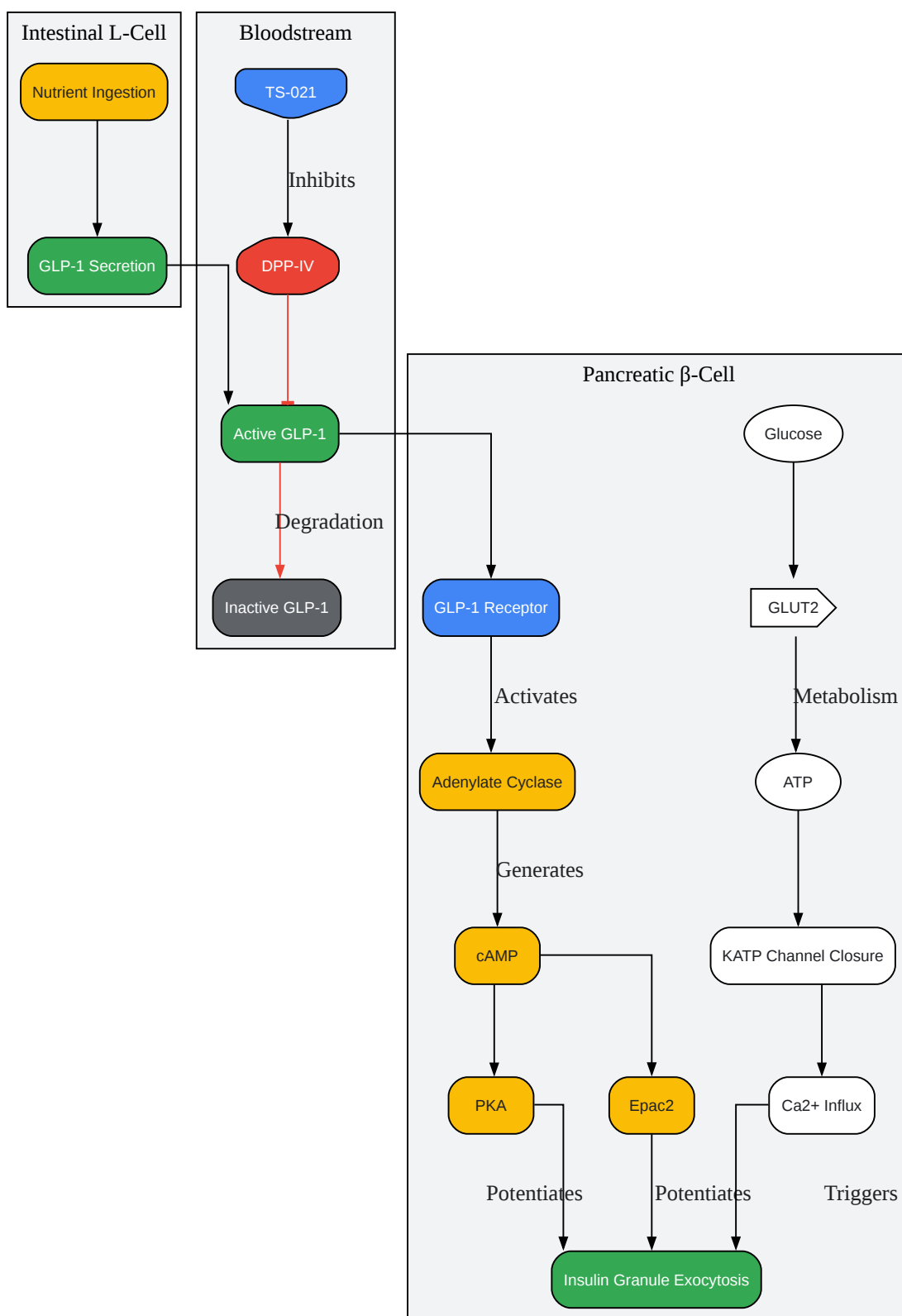
Table 2: Effect of a DPP-IV Inhibitor on Plasma Insulin and Active GLP-1 Levels During an OGTT in a High-Fat Diet-Induced Mouse Model of Glucose Intolerance

Time Point (minutes)	Parameter	Vehicle Control	DPP-IV Inhibitor
0	Plasma Insulin (ng/mL)	0.8 ± 0.1	0.9 ± 0.1
Active GLP-1 (pM)	2.5 ± 0.5	5.0 ± 0.8	
15	Plasma Insulin (ng/mL)	2.5 ± 0.3	4.0 ± 0.4
Active GLP-1 (pM)	8.0 ± 1.2	15.0 ± 2.0	
30	Plasma Insulin (ng/mL)	3.0 ± 0.4	5.5 ± 0.6
Active GLP-1 (pM)	10.0 ± 1.5	20.0 ± 2.5*	

*Statistically significant difference from vehicle control ($p < 0.05$). Data are presented as mean ± SEM.

Signaling Pathway

The primary mechanism of action for **TS-021** involves the inhibition of the DPP-IV enzyme, leading to the potentiation of the GLP-1 signaling pathway in pancreatic β-cells.

Caption: **TS-021** inhibits DPP-IV, increasing active GLP-1 and enhancing insulin secretion.

Experimental Protocols

In Vivo Oral Glucose Tolerance Test (OGTT) Protocol for Evaluating **TS-021** in Mice

This protocol details the procedure for an OGTT to assess the effect of the DPP-IV inhibitor, **TS-021**, on glucose disposal in mice.

1. Animal Model and Acclimation:

- Species: C57BL/6J mice (or other relevant strain).

- Age: 8-10 weeks.

- Acclimation: House mice for at least one week under standard laboratory conditions (12-hour light/dark cycle, controlled temperature and humidity) with ad libitum access to standard chow and water before the experiment.
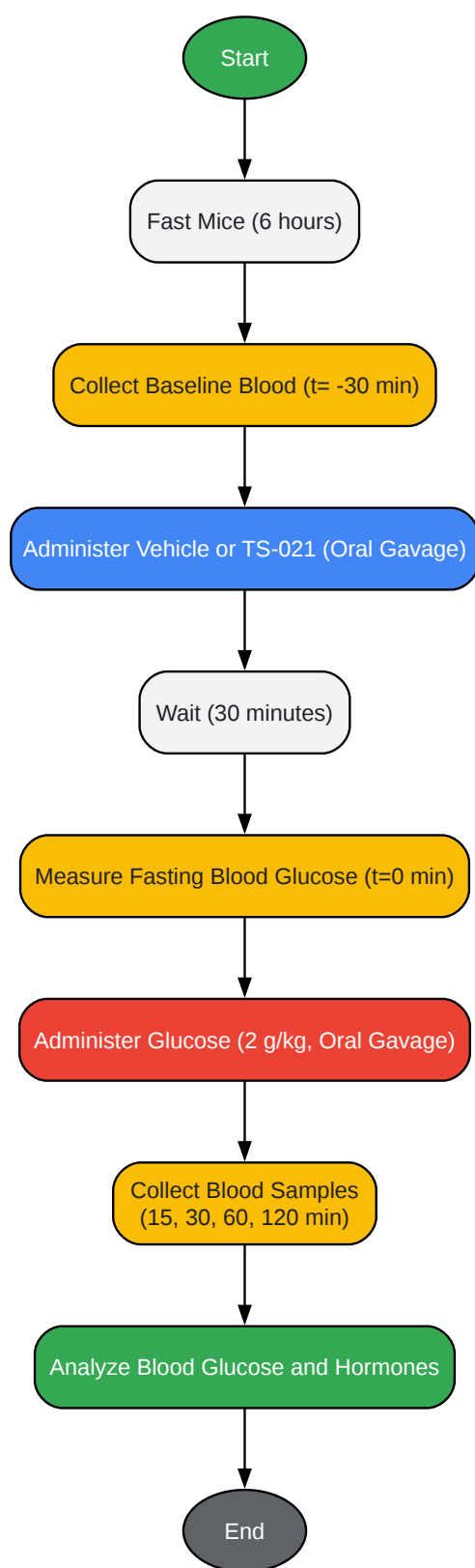
2. Materials:

- **TS-021**

- Vehicle (e.g., 0.5% methylcellulose in water)

- D-glucose (sterile solution, 20% w/v)

- Glucometer and test strips

- Oral gavage needles (20-22 gauge, ball-tipped)

- Syringes (1 mL)

- Blood collection tubes (e.g., EDTA-coated microcentrifuge tubes)

- Pipettes and tips

- Animal scale

- Timer

3. Experimental Groups:

- Group 1 (Vehicle Control): Mice receive the vehicle.

- Group 2 (**TS-021** Treatment): Mice receive **TS-021** at the desired dose. Note: The optimal dose of **TS-021** should be determined in preliminary dose-response studies.

4. Experimental Workflow:

Start

Fast Mice (6 hours)

Collect Baseline Blood (t= -30 min)

Administer Vehicle or TS-021 (Oral Gavage)

Wait (30 minutes)

Measure Fasting Blood Glucose (t=0 min)

Administer Glucose (2 g/kg, Oral Gavage)

Collect Blood Samples (15, 30, 60, 120 min)

Analyze Blood Glucose and Hormones

End

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Caption: Workflow for the in vivo oral glucose tolerance test.

5. Detailed Procedure:

- Fasting: Fast the mice for 6 hours before the experiment with free access to water.[1]

- Baseline Blood Sample (t = -30 min):

  - Weigh each mouse.

  - Administer **TS-021** or vehicle via oral gavage. The volume is typically 5-10 µL/g body weight.

- Waiting Period (30 minutes): Allow 30 minutes for the compound to be absorbed.

- Fasting Blood Glucose (t = 0 min):

  - Gently restrain the mouse.

  - Make a small nick at the tip of the tail with a sterile scalpel or lancet.

  - Gently "milk" the tail to obtain a small drop of blood.

  - Use a glucometer to measure the baseline blood glucose level.

  - If measuring insulin or GLP-1, collect 20-50 µL of blood into an EDTA-coated tube and place it on ice.

- Glucose Challenge:

  - Immediately after the baseline blood collection, administer the 20% D-glucose solution (2 g/kg body weight) via oral gavage.[2]

  - Start the timer immediately.

- Serial Blood Sampling:

  - Collect blood from the tail vein at 15, 30, 60, and 120 minutes post-glucose administration.[2][3]

- For each time point, measure blood glucose and collect blood for hormone analysis as described in step 4.

- Sample Processing:

  - After the final blood collection, centrifuge the blood samples at 4°C to separate the plasma.

  - Store the plasma at -80°C until analysis for insulin and active GLP-1 levels using commercially available ELISA kits.

- Data Analysis:

  - Plot the mean blood glucose concentration at each time point for each group.

  - Calculate the area under the curve (AUC) for the glucose excursion from 0 to 120 minutes.

  - Compare the AUC between the vehicle and **TS-021** treated groups using an appropriate statistical test (e.g., t-test or ANOVA).

  - Analyze and compare plasma insulin and active GLP-1 levels between the groups.

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